

Application Notes and Protocols for High-Throughput Screening of Novel Penem Antibiotics

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Compound of Interest

Compound Name: Etzadroxil

Cat. No.: B1359954

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Introduction

Penem antibiotics are a class of β -lactam compounds characterized by a fused β -lactam and a five-membered unsaturated ring containing a sulfur atom. This structural motif confers a broad spectrum of antibacterial activity against many Gram-positive and Gram-negative bacteria, including some β -lactamase-producing strains. The discovery of novel penem antibiotics is crucial in the ongoing battle against antimicrobial resistance. High-throughput screening (HTS) plays a pivotal role in this discovery process by enabling the rapid evaluation of large compound libraries for potential antibacterial activity.

These application notes provide detailed protocols for two primary HTS assays for the discovery of novel penem antibiotics: a whole-cell phenotypic screening assay and a biochemical assay targeting penicillin-binding proteins (PBPs), the primary molecular target of β -lactam antibiotics.

Data Presentation: Representative HTS Data for Carbapenem Antibiotics

While specific HTS data for novel penem discovery campaigns are often proprietary, the following tables present representative quantitative data from HTS assays for carbapenems, a

closely related class of β -lactams, to illustrate typical assay performance and hit criteria.

Table 1: Whole-Cell HTS Assay Performance Metrics

Parameter	Value	Description
Assay Format	384-well microtiter plate	Allows for automated liquid handling and high-throughput.
Screening Concentration	10 μ M	Initial concentration for primary screening of a compound library.
Z'-factor	0.75	A measure of assay quality and statistical effect size. A Z'-factor between 0.5 and 1.0 is considered excellent for HTS.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com